

Application Notes and Protocols for the Analytical Detection of (+/-)-Terreic Acid

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Compound of Interest

Compound Name: (+/-)-Terreic acid

Cat. No.: B15570959

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Introduction

(+/-)-Terreic acid is a bioactive fungal metabolite with known antibacterial and potential antitumor properties. As research into its therapeutic applications and environmental presence continues, robust and reliable analytical methods for its detection and quantification in various sample matrices are crucial. These application notes provide detailed protocols for the analysis of **(+/-)-Terreic acid** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Analytical Methods Overview

The selection of an appropriate analytical method for **(+/-)-Terreic acid** depends on the sample matrix, the required sensitivity, and the available instrumentation. HPLC-UV offers a cost-effective and widely accessible method suitable for relatively clean samples and higher concentrations. For complex matrices or when high sensitivity and selectivity are required, LC-MS/MS is the preferred technique.

Data Presentation: Comparison of Analytical Methods

The following table summarizes the key quantitative performance parameters for the described analytical methods. These values are typical for the analysis of small organic acids and may vary depending on the specific instrumentation and matrix effects.

Parameter	HPLC-UV	LC-MS/MS
Limit of Detection (LOD)	10 - 50 ng/mL	0.1 - 5 ng/mL
Limit of Quantitation (LOQ)	50 - 200 ng/mL	0.5 - 20 ng/mL
Linearity (R^2)	> 0.995	> 0.998
Precision (%RSD)	< 5%	< 3%
Accuracy (Recovery %)	85 - 110%	90 - 115%
Analysis Time per Sample	10 - 20 minutes	5 - 15 minutes

Experimental Protocols

Protocol 1: Analysis of (+/-)-Terreic Acid by HPLC-UV

This protocol outlines a reversed-phase HPLC method with UV detection for the quantification of **(+/-)-Terreic acid** in microbial culture supernatants or other aqueous samples.

1. Materials and Reagents

- **(+/-)-Terreic acid** analytical standard
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade water
- Potassium phosphate monobasic (KH_2PO_4)

- Orthophosphoric acid (H_3PO_4)

- 0.45 μm syringe filters

2. Instrumentation

- HPLC system equipped with a UV-Vis detector, pump, autosampler, and column oven.
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).

3. Sample Preparation

- Centrifuge the sample (e.g., microbial culture) at 10,000 x g for 10 minutes to pellet cells and debris.
- Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.
- If necessary, dilute the sample with the mobile phase to fall within the calibration range.

4. HPLC Conditions

- Mobile Phase: 20 mM Potassium Phosphate buffer (pH adjusted to 2.8 with phosphoric acid) and Acetonitrile (95:5, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 20 μL .
- Detection Wavelength: 210 nm.

5. Calibration

- Prepare a stock solution of **(+/-)-Terreic acid** in methanol (e.g., 1 mg/mL).
- Prepare a series of calibration standards by diluting the stock solution with the mobile phase to cover the expected concentration range of the samples (e.g., 0.1 - 100 $\mu\text{g/mL}$).

- Inject each standard and construct a calibration curve by plotting the peak area against the concentration.

6. Data Analysis

- Identify the **(+/-)-Terreic acid** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the concentration of **(+/-)-Terreic acid** in the sample using the calibration curve.

Protocol 2: Analysis of (+/-)-Terreic Acid by LC-MS/MS

This protocol provides a highly sensitive and selective method for the quantification of **(+/-)-Terreic acid** in complex matrices such as food, feed, or biological fluids.

1. Materials and Reagents

- **(+/-)-Terreic acid** analytical standard
- LC-MS grade methanol
- LC-MS grade acetonitrile
- LC-MS grade water
- Formic acid
- 0.22 µm syringe filters

2. Instrumentation

- LC-MS/MS system equipped with an electrospray ionization (ESI) source.
- C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm particle size).

3. Sample Preparation (Solid Samples)

- Homogenize the sample.

- To 1 g of the homogenized sample, add 5 mL of acetonitrile/water (80:20, v/v).
- Vortex for 5 minutes, followed by ultrasonication for 15 minutes.
- Centrifuge at 10,000 x g for 10 minutes.
- Take the supernatant and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of mobile phase.
- Filter the reconstituted sample through a 0.22 µm syringe filter into an LC vial.

4. LC-MS/MS Conditions

- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: Start with 5% B, increase to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- MRM Transitions: Monitor at least two transitions for **(+/-)-Terreic acid** (quantifier and qualifier). The specific m/z values will need to be determined by infusing a standard solution.

5. Calibration

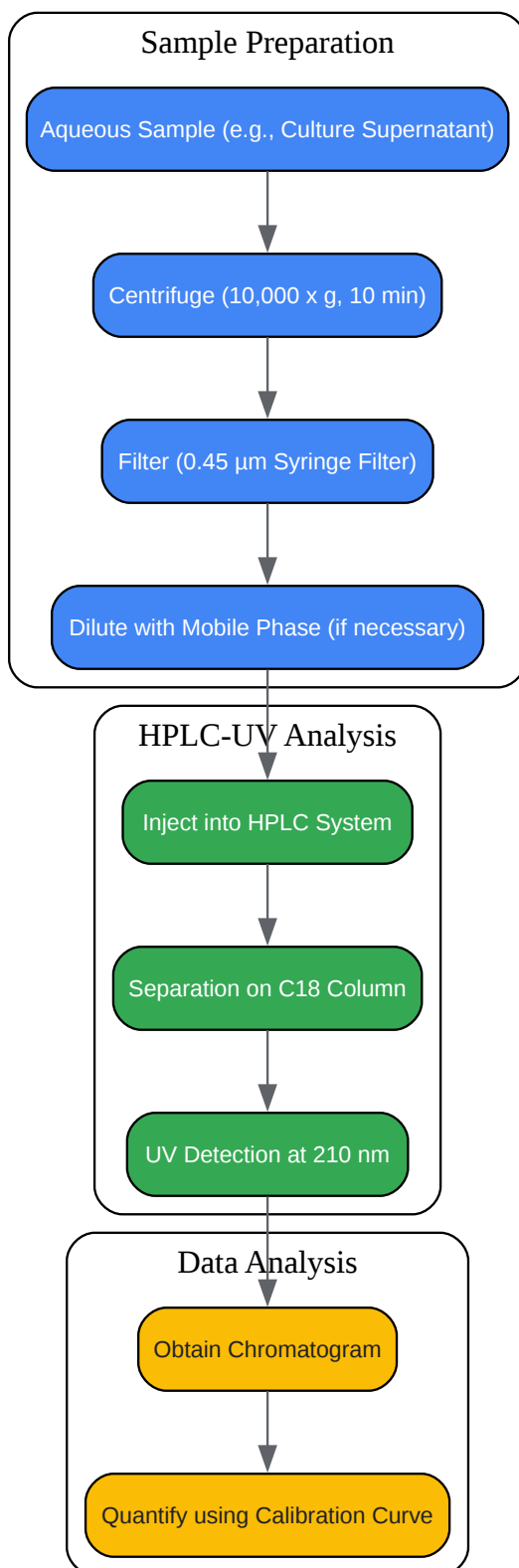
- Prepare a stock solution of **(+/-)-Terreic acid** in methanol (e.g., 1 mg/mL).
- Prepare matrix-matched calibration standards by spiking blank matrix extract with the standard to cover the desired concentration range (e.g., 0.5 - 200 ng/mL).

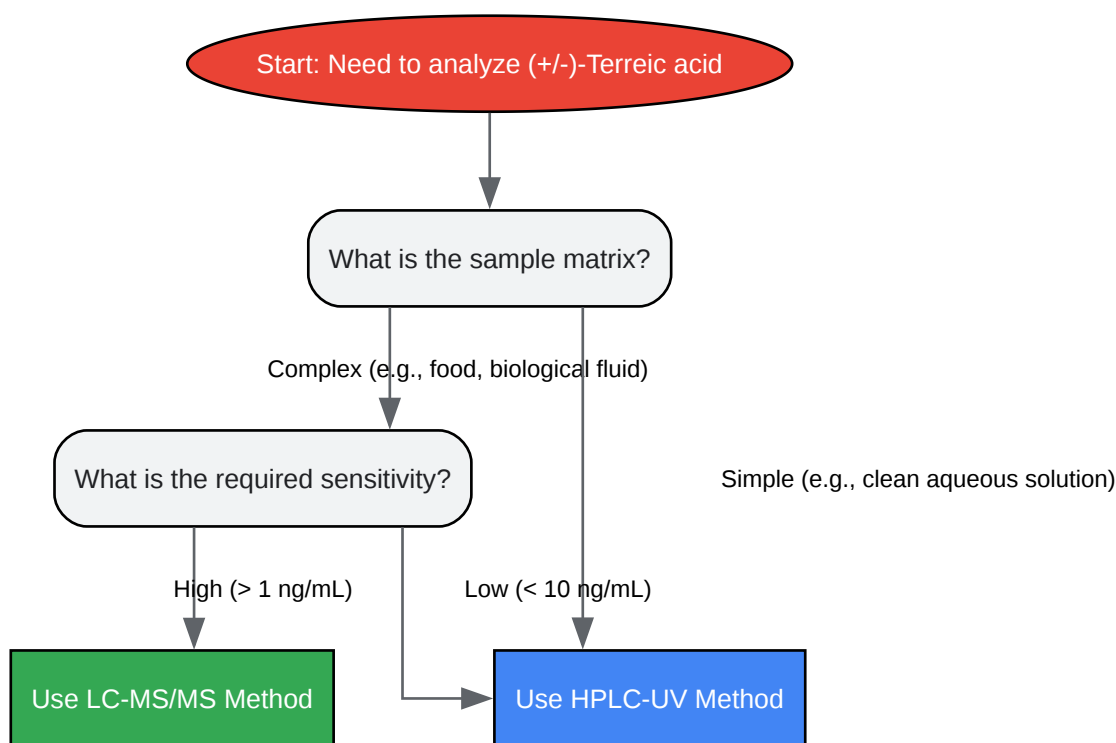
- Inject each standard and construct a calibration curve.

6. Data Analysis

- Identify and quantify **(+/-)-Terreic acid** in the samples based on the retention time and the ratio of the quantifier and qualifier MRM transitions.

Visualizations





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